

Experimental timeline for Carsatrin succinate action potential prolongation

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Compound of Interest

Compound Name: *Carsatrin Succinate*

CAS No.: *132199-13-4*

Cat. No.: *B1219109*

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Executive Summary & Mechanistic Rationale

Carsatrin succinate (RWJ-24517) represents a distinct class of purinylpiperazine derivatives that function as positive inotropic agents without inhibiting phosphodiesterase (PDE) isozymes or the Na⁺/K⁺-ATPase pump. Unlike digitalis glycosides or catecholamines, Carsatrin's primary mechanism of action involves the modulation of voltage-gated sodium channels (

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Specifically, Carsatrin delays the inactivation of the cardiac sodium current (

), leading to a persistent "window" current or enhanced late sodium current (

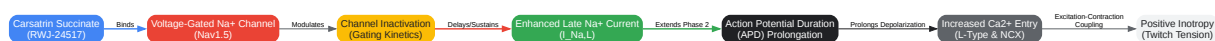
). This delay prevents rapid repolarization, thereby prolonging the Action Potential Duration (APD). The extended depolarization phase facilitates greater calcium entry via L-type

channels and the reverse mode of the Sodium-Calcium Exchanger (NCX), ultimately increasing intracellular calcium availability for contraction (positive inotropy).

This guide provides a rigorous experimental timeline and protocol for researchers to isolate, record, and quantify this AP prolongation effect using whole-cell current-clamp techniques.

Mechanistic Pathway Visualization

The following diagram illustrates the causality between Carsatrin binding and the resultant physiological changes.



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Figure 1: Mechanistic pathway of **Carsatrin succinate**.^[1] The compound modifies Na⁺ channel gating, delaying inactivation to prolong APD and enhance contractility.

Experimental Timeline & Protocol

This timeline assumes the use of isolated guinea pig or rat ventricular myocytes, as these are the standard models for Carsatrin characterization [1].

Phase I: Biological Preparation (T-Minus 4 Hours)

- Objective: Isolate high-quality, calcium-tolerant ventricular myocytes.
- Critical Check: Only cells with distinct striations and no spontaneous contractions should be selected.

Timepoint	Action	Technical Note
T-0:00	Heart Excision	Rapid cannulation of the aorta on a Langendorff apparatus.
T-0:10	Enzymatic Digestion	Perfusion with Collagenase Type II (approx. 0.8 mg/mL) and Protease (0.1 mg/mL).
T-0:40	Tissue Trituration	Gentle mechanical dispersion in KB (Kraft-Brühe) solution.
T-1:00	Calcium Reintroduction	Step-wise increase of extracellular (0.2 mM 0.5 mM 1.0 mM) to prevent calcium paradox damage.
T-2:00	Recovery	Store cells at room temperature (22-24°C) in Tyrode's solution.

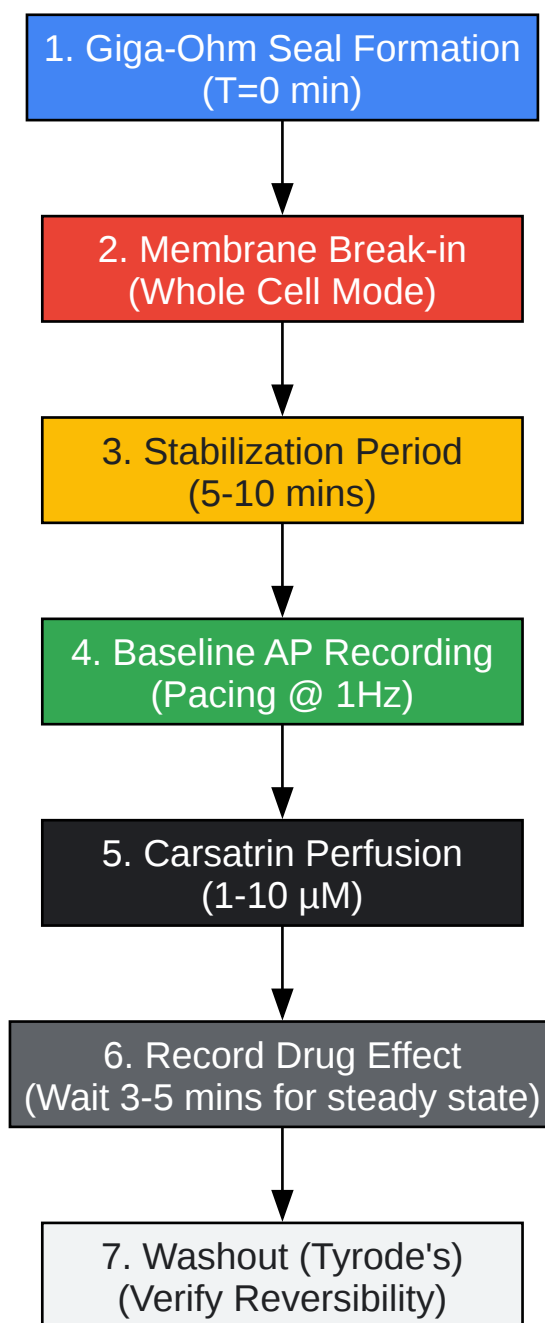
Phase II: Electrophysiology Setup (T-Minus 1 Hour)

- Rig Configuration: Whole-cell Current Clamp.
- Solutions Preparation:
 - External Solution (Tyrode's): NaCl 137, KCl 5.4, 1.8, 1.0, HEPES 10, Glucose 10 (pH 7.4 with NaOH).
 - Internal Solution (Pipette): K-Aspartate 120, KCl 20, NaCl 5, 1, Mg-ATP 5, EGTA 10, HEPES 10 (pH 7.2 with KOH).

- Carsatrin Stock: Dissolve **Carsatrin succinate** in DMSO to 10 mM stock. Dilute to working concentration (typically 1–10 μM) in Tyrode's immediately before use. Note: Keep final DMSO concentration $<0.1\%$.

Phase III: Data Acquisition Timeline (T=0 to T+60 min)

This specific workflow ensures that the AP prolongation observed is due to the drug and not "rundown" or seal degradation.



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Figure 2: Step-by-step patch-clamp workflow for isolating Carsatrin effects.

Detailed Steps:

- Stabilization (T+10 min): After breaking the patch, dialyze the internal solution for 5–10 minutes. Ensure Series Resistance () is <15 M and compensated >70%.
- Baseline Recording (T+15 min): Stimulate the myocyte with suprathreshold current pulses (2–4 ms duration) at 0.5 Hz or 1.0 Hz. Record 20–30 stable Action Potentials.
- Drug Application (T+20 min): Switch perfusion to Tyrode's + **Carsatrin Succinate** (e.g., 3 μ M).
 - Observation: Watch for a gradual widening of the AP at 50% and 90% repolarization (and).
 - Note: Carsatrin effects are typically rapid, reaching steady state within 3–5 minutes [2].
- Washout (T+30 min): Switch back to control Tyrode's solution. The APD should revert toward baseline values, confirming the pharmacological nature of the prolongation.

Data Analysis & Expected Results

Quantitative analysis should focus on the repolarization phases. Carsatrin characteristically affects the plateau and late repolarization without significantly altering the Resting Membrane Potential (RMP) or the maximum upstroke velocity (

), distinguishing it from Class I antiarrhythmics that block peak

.

Parameter Calculation Table

Parameter	Definition	Expected Change with Carsatrin	Mechanistic Implication
	Duration at 50% repolarization	Significant Increase	Prolonged plateau phase due to sustained .
	Duration at 90% repolarization	Significant Increase	Delayed total repolarization.
	Max upstroke velocity (Phase 0)	No / Minimal Change	Peak is largely unaffected; effect is on inactivation gating [1].
RMP	Resting Membrane Potential	No Change	(inward rectifier) is likely unaffected.

Validation Criteria

To confirm the data is valid:

- TTX Sensitivity: The prolongation effect of Carsatrin should be reversed or prevented by the application of Tetrodotoxin (TTX), confirming the sodium channel dependence [3].
- Adrenergic Independence: The effect should persist in the presence of -blockers (e.g., timolol), proving the mechanism is not catecholaminergic [3].

References

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Sources

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[\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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